

An In-depth Technical Guide to 2-Methylphloroglucinol: Chemical Structure and Properties

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Compound of Interest

Compound Name: 2-Methylphloroglucinol

Cat. No.: B121552

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Abstract

2-Methylphloroglucinol, also known as 2,4,6-trihydroxytoluene, is a phenolic compound belonging to the phloroglucinol class of molecules. While the parent compound, phloroglucinol, and its more complex derivatives have been the subject of extensive research, **2-Methylphloroglucinol** itself presents a valuable scaffold for chemical synthesis and potential pharmacological applications. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and potential biological activities of **2-Methylphloroglucinol**, with a focus on presenting quantitative data in a structured format, outlining relevant experimental protocols, and visualizing key concepts.

Chemical Structure and Identification

2-Methylphloroglucinol is an aromatic organic compound characterized by a benzene ring substituted with three hydroxyl groups at positions 1, 3, and 5, and a methyl group at position 2.

Chemical Structure:

Identifiers:

Identifier	Value
IUPAC Name	2-methylbenzene-1,3,5-triol[1]
CAS Number	88-03-9[2][3]
Molecular Formula	C ₇ H ₈ O ₃ [1][3]
Molecular Weight	140.14 g/mol [1][3]
Synonyms	2,4,6-Trihydroxytoluene, Methylphloroglucinol, Toluene-2,4,6-triol[1]

Physicochemical Properties

The physicochemical properties of **2-Methylphloroglucinol** are crucial for its handling, formulation, and potential applications. The following table summarizes the available quantitative data.

Property	Value	Source
Melting Point	Not available	
Boiling Point	313.1 °C at 760 mmHg (Predicted)	Alfa Chemistry
Density	1.387 g/cm ³ (Predicted)	Alfa Chemistry
Solubility	Soluble in water, alcohol, and ether; Insoluble in benzene.[2]	ChemicalBook
pKa	Not available	

Spectral Data

Spectroscopic data is essential for the identification and characterization of **2-Methylphloroglucinol**.

NMR Spectroscopy

While specific spectral data for **2-Methylphloroglucinol** is not readily available in the reviewed literature, the ^1H and ^{13}C NMR spectra of phloroglucinol derivatives have been studied.[4] For **2-Methylphloroglucinol**, the expected ^1H NMR spectrum would show signals for the aromatic protons and the methyl protons, with the hydroxyl protons potentially appearing as a broad singlet. The ^{13}C NMR spectrum would display signals for the aromatic carbons, including those bearing the hydroxyl groups, and the methyl carbon.

Mass Spectrometry

The NIST WebBook indicates the availability of mass spectrometry data for 2,4,6-trihydroxytoluene.[5] The mass spectrum would be expected to show a molecular ion peak corresponding to the molecular weight of the compound (140.14 g/mol).

Infrared (IR) Spectroscopy

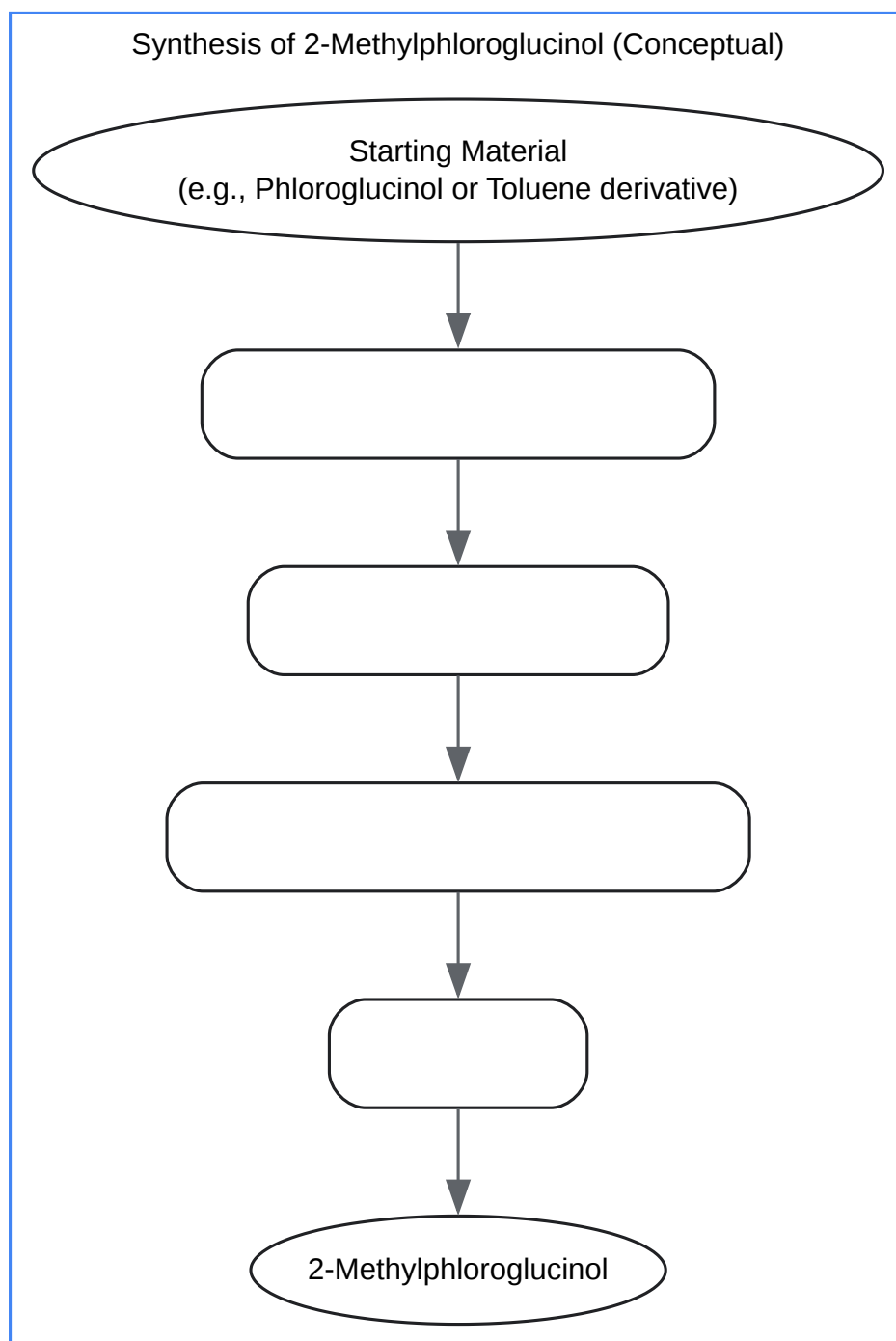
The NIST WebBook also indicates the availability of an IR spectrum for 2,4,6-trihydroxytoluene. [5] Key expected absorptions would include a broad O-H stretching band for the hydroxyl groups and C-H stretching bands for the aromatic and methyl groups.

Synthesis

A detailed, step-by-step experimental protocol for the synthesis of **2-Methylphloroglucinol** is not explicitly detailed in the readily available literature. However, a general approach for the synthesis of phloroglucinol derivatives can be adapted. One common method is the Hoesch reaction, which involves the acylation of a polyhydroxybenzene. For **2-Methylphloroglucinol**, a potential synthetic route could involve the methylation of phloroglucinol or the hydroxylation of a corresponding toluene derivative.

Conceptual Synthetic Workflow:

Below is a generalized workflow for the synthesis of a phloroglucinol derivative, which could be adapted for **2-Methylphloroglucinol**.



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Caption: A conceptual workflow for the synthesis of **2-Methylphloroglucinol**.

Biological Activity and Potential Applications

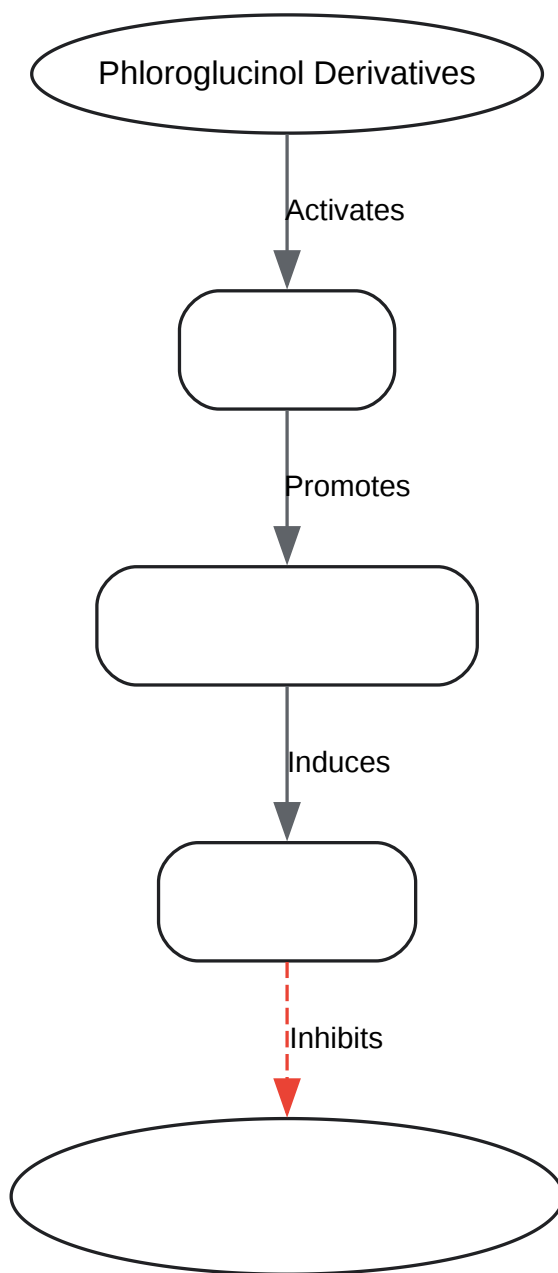
While specific studies on the biological activity of **2-Methylphloroglucinol** are limited, the broader class of phloroglucinols exhibits significant pharmacological properties, suggesting potential avenues of investigation for the methylated derivative.

Anti-inflammatory Activity

Phloroglucinol and its derivatives are known to possess anti-inflammatory properties. The proposed mechanism for phloroglucinol involves the regulation of the AMPK/Nrf2/HO-1 signaling pathway. This pathway plays a crucial role in cellular stress response and inflammation.

Generalized Anti-inflammatory Signaling Pathway of Phloroglucinols:

Generalized Anti-inflammatory Mechanism of Phloroglucinols

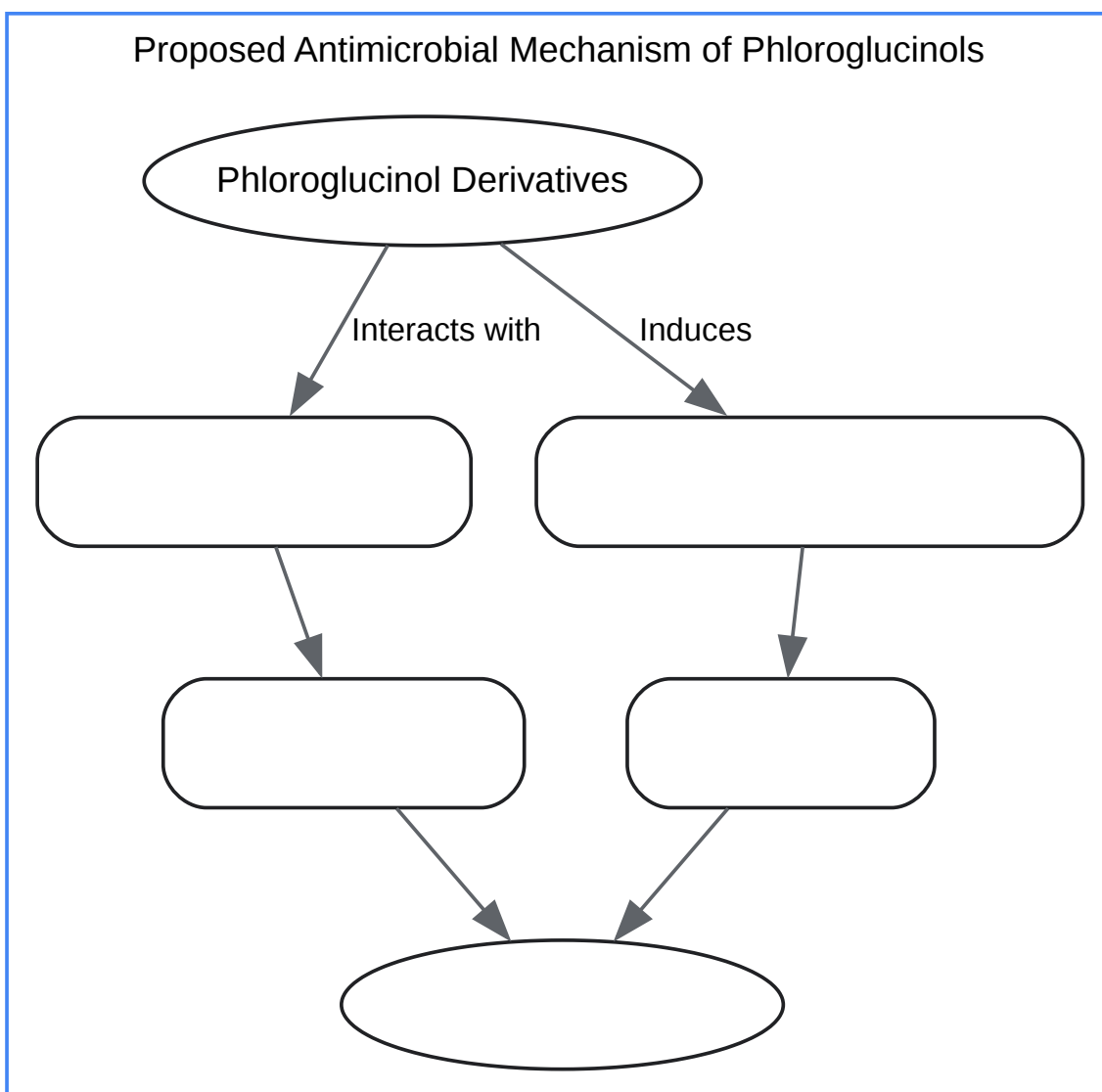
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Caption: Generalized signaling pathway for the anti-inflammatory effects of phloroglucinols.

Antimicrobial Activity

Various phloroglucinol derivatives have demonstrated antimicrobial activity against a range of pathogens. The mechanisms of action are thought to involve the disruption of bacterial cell membranes and the generation of reactive oxygen species (ROS).

Proposed Antimicrobial Mechanism of Phloroglucinols:



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Caption: Proposed mechanisms of antimicrobial action for phloroglucinol derivatives.

Experimental Protocols

Detailed experimental protocols for **2-Methylphloroglucinol** are not widely published. However, standard methodologies for determining physicochemical properties and evaluating biological activities can be applied.

Determination of Melting Point

A standard capillary melting point apparatus would be used. A small, powdered sample of **2-Methylphloroglucinol** would be packed into a capillary tube and heated at a controlled rate. The temperature range over which the sample melts would be recorded.

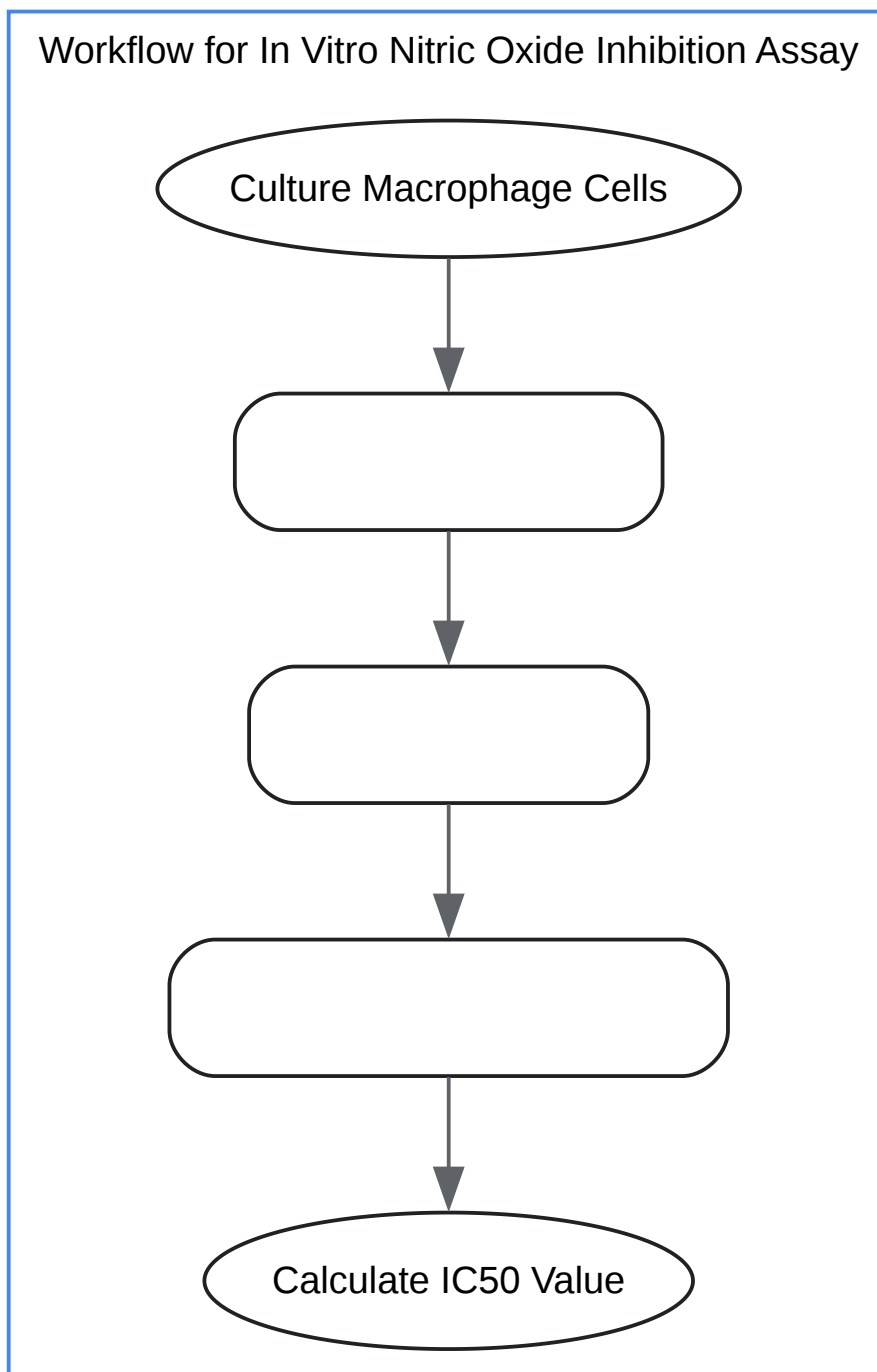
Determination of Solubility

To quantitatively determine solubility, a saturated solution of **2-Methylphloroglucinol** in the solvent of interest would be prepared at a constant temperature. The concentration of the solute in the solution would then be determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

In Vitro Anti-inflammatory Assay (Nitric Oxide Inhibition)

- Cell Culture: Macrophage cells (e.g., RAW 264.7) are cultured in appropriate media.
- Treatment: Cells are pre-treated with various concentrations of **2-Methylphloroglucinol** for a specified time.
- Stimulation: Inflammation is induced by adding lipopolysaccharide (LPS).
- Nitrite Measurement: The production of nitric oxide (NO) is assessed by measuring the accumulation of nitrite in the culture supernatant using the Griess reagent.
- Data Analysis: The concentration of **2-Methylphloroglucinol** that inhibits NO production by 50% (IC₅₀) is calculated.

Workflow for In Vitro Anti-inflammatory Assay:



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Caption: A typical workflow for an in vitro anti-inflammatory assay.

Conclusion

2-Methylphloroglucinol is a simple phloroglucinol derivative with potential for further investigation in the fields of medicinal chemistry and materials science. While there is a significant body of research on the broader class of phloroglucinols, specific data for the 2-methylated analog is sparse. This guide has compiled the available information on its chemical structure, properties, and potential activities, and has provided a framework for future experimental work. Further research is warranted to fully elucidate the physicochemical properties and pharmacological profile of **2-Methylphloroglucinol**, which may lead to the development of novel therapeutic agents or functional materials.

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References

- 1. 2-Methylphloroglucinol | C₇H₈O₃ | CID 66606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,4,6-TRIHYDROXYTOLUENE | 88-03-9 [m.chemicalbook.com]
- 3. biosynth.com [biosynth.com]
- 4. NMR spectroscopy of naturally occurring phloroglucinol derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 2,4,6-Trihydroxytoluene [webbook.nist.gov]
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